

"comparative analysis of 8,10-Dioxoundecanoic acid with other dicarboxylic acids"

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Compound of Interest

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A Comparative Analysis of Dicarboxylic Acids: Adipic Acid vs. Sebacic Acid

A Note on **8,10-Dioxoundecanoic Acid**: Initial research efforts to provide a comparative analysis of **8,10-Dioxoundecanoic acid** were unsuccessful due to a lack of available scientific literature and data regarding its physicochemical properties, biological activities, and experimental protocols. To fulfill the comparative guide's objective, this report focuses on two well-characterized and industrially significant dicarboxylic acids: Adipic Acid and Sebacic Acid. Additionally, information on 3-Oxadipic Acid is included to represent a keto-dicarboxylic acid, offering a broader comparative context.

This guide is intended for researchers, scientists, and drug development professionals, providing a detailed comparison of these compounds with supporting data and methodologies.

Physicochemical Properties

The following table summarizes the key physicochemical properties of Adipic Acid, Sebacic Acid, and 3-Oxadipic Acid.

Property	Adipic Acid	Sebacic Acid	3-Oxoadipic Acid
IUPAC Name	Hexanedioic acid	Decanedioic acid	3-Oxohexanedioic acid
Chemical Formula	C ₆ H ₁₀ O ₄ [1]	C ₁₀ H ₁₈ O ₄ [2]	C ₆ H ₈ O ₅
Molar Mass	146.14 g/mol [1]	202.25 g/mol [2]	160.12 g/mol [3]
Melting Point	152.1 °C [1]	131-134.5 °C [2] [4]	124-125 °C [3]
Boiling Point	337.5 °C [5]	294.4 °C at 100 mmHg [2] [6]	412.2 °C (Predicted) [3]
Water Solubility	Slightly soluble (1.9 g/100 mL at 20°C) [7]	Poorly soluble (0.25 g/L) [2]	1,000,000 mg/L (estimated) [3]
Acidity (pKa)	pKa1 = 4.41, pKa2 = 5.41 [7]	pKa1 = 4.720, pKa2 = 5.450 [2] [6]	pKa = 3.13 (Predicted) [3]
Appearance	White crystalline powder [1] [8]	White flake or powdered solid [2] [4]	White to off-white solid [9]
Odor	Odorless [8]	Slightly acidic or mild characteristic smell [10]	Not specified

Biological Activity and Signaling Pathways

Dicarboxylic acids play various roles in biological systems, from metabolic intermediates to signaling molecules.

Adipic Acid:

- **Metabolism:** Adipic acid is not naturally abundant but can be a minor metabolite of fatty acid oxidation. Its accumulation can be an indicator of certain metabolic disorders. Side products of some industrial synthesis methods include glutaric and succinic acids[\[11\]](#).
- **Biological Effects:** It is used as a food additive for its tartness and buffering capacity[\[7\]](#). In medicine, it has been incorporated into controlled-release drug formulations to achieve pH-

independent release[12]. Some studies have investigated its antibacterial activity, particularly when combined with other compounds[13].

Sebacic Acid:

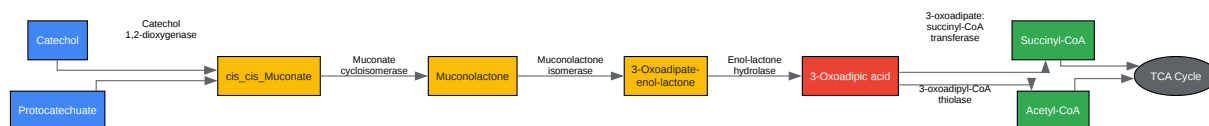
- **Metabolism:** Sebacic acid is a naturally occurring dicarboxylic acid and a normal urinary metabolite[6]. It can be metabolized through β -oxidation[14]. It is found in sebum, the waxy substance secreted by sebaceous glands[2].
- **Signaling Pathways:** Sebacic acid has been shown to modulate inflammatory responses. Studies have indicated that it can decrease the lipopolysaccharide (LPS)-induced expression of interleukin-6 (IL-6) mRNA in macrophage-like cells[15]. This anti-inflammatory effect, however, did not appear to be mediated through the inhibition of the MAPK or NF- κ B signaling pathways[15]. Human neutrophils can convert sebacic acid into a potent activator of pro-inflammatory cells via the OXER1 receptor, suggesting a role in inflammatory skin conditions[2].
- **Therapeutic Potential:** Due to its metabolic properties, sebacic acid has been proposed as an alternative energy source in total parenteral nutrition for critically ill patients[14]. Supplementation with sebacic acid has been shown to improve fasting plasma glucose and glucose tolerance in diabetic mice[14].

3-Oxoadipic Acid:

- **Metabolism:** 3-Oxoadipic acid is a key intermediate in the metabolism of the amino acids tryptophan and lysine[16]. It is part of the 3-oxoadipate pathway, which is involved in the breakdown of aromatic compounds in bacteria and other organisms[17].
- **Clinical Relevance:** Elevated levels of 3-oxoadipic acid can be indicative of certain inborn errors of metabolism, such as 2-aminoadipic and 2-oxoadipic aciduria[18].

Signaling Pathway Diagram: 3-Oxoadipate Pathway

The following diagram illustrates the central role of 3-oxoadipate in the catabolism of aromatic compounds.



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Fig. 1: Simplified 3-Oxo adipate Pathway.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are summaries of experimental protocols relevant to the analysis of these dicarboxylic acids.

Protocol 1: Synthesis of Adipic Acid from Cyclohexene

This protocol describes the oxidative cleavage of cyclohexene to produce adipic acid.

Workflow Diagram:

Fig. 2: Workflow for Adipic Acid Synthesis.

Methodology:

- **Reaction Setup:** In an Erlenmeyer flask, combine cyclohexene, water, and potassium permanganate[19].
- **Oxidation:** Vigorously swirl the mixture. The reaction is exothermic, and the temperature should be maintained between 35-45°C. If necessary, cool the flask in an ice-water bath[19].
- **Completion and Filtration:** After the initial reaction, heat the mixture on a steam bath. Test for the presence of permanganate using a spot test on filter paper. Filter the mixture by vacuum filtration to remove the manganese dioxide precipitate[19].
- **Isolation:** Wash the filter cake with a hot sodium hydroxide solution. The filtrate is then concentrated by boiling, cooled, and acidified with concentrated hydrochloric acid to

precipitate the adipic acid[19].

- Purification: Collect the crude product by vacuum filtration and recrystallize from boiling water to obtain purified adipic acid crystals[19].
- Analysis: Dry the final product and determine its melting point and yield[19][20].

Protocol 2: Quantification of Adipic Acid by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is for the quantitative analysis of adipic acid in a sample matrix.

Methodology:

- Extraction: Isolate adipic acid from the sample matrix using liquid-liquid extraction with a suitable organic solvent like ethyl acetate[21].
- Derivatization: Convert the extracted adipic acid to its more volatile methyl ester derivative using a derivatizing agent such as diazomethane. This step is crucial for GC analysis[21].
- GC-MS Analysis: Inject an aliquot of the derivatized sample into a gas chromatograph equipped with a suitable column (e.g., a silicone-based stationary phase) and a mass spectrometer detector.
- Quantification: Use a suitable internal standard (e.g., glutaric acid) added before the extraction to accurately quantify the amount of adipic acid in the original sample[21].

Protocol 3: Synthesis of Sebacic Acid from Castor Oil

This protocol outlines a green chemistry approach for the synthesis of sebacic acid.

Methodology:

- Saponification: Saponify castor oil to produce sodium ricinoleate.
- Solid-Phase Cleavage: Mix sodium ricinoleate with potassium hydroxide and a catalyst (e.g., Fe_2O_3) in a tubular furnace[22].

- Reaction: Heat the mixture under controlled temperature and pressure to induce cleavage of the ricinoleate, forming sebacate salts[22][23].
- Isolation and Purification: Dissolve the reaction mixture in water, filter, and then acidify the filtrate with a strong acid (e.g., hydrochloric or sulfuric acid) to precipitate sebacic acid[24]. The crude product can be further purified by recrystallization.
- Analysis: The purity of the final product can be confirmed by gas chromatography and by measuring its melting point[23].

Conclusion

While information on **8,10-Dioxoundecanoic acid** is scarce, the comparative analysis of adipic acid and sebacic acid reveals distinct differences in their physicochemical properties and biological activities, largely influenced by their chain length. Adipic acid, a shorter-chain dicarboxylic acid, is a major industrial chemical with applications in polymer synthesis and as a food additive. Sebacic acid, a longer-chain dicarboxylic acid derived from a renewable resource, also finds use in polymers and lubricants and exhibits interesting anti-inflammatory and metabolic regulatory properties. 3-Oxadipic acid serves as a key metabolic intermediate in the breakdown of amino acids and aromatic compounds. Further research into the properties and potential applications of less common dicarboxylic acids, such as those with keto functionalities, could unveil novel therapeutic and industrial opportunities.

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